

# Technical Support Center: 1,1,1-Trichloroacetone Waste Management

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## Compound of Interest

Compound Name: **1,1,1-Trichloroacetone**

Cat. No.: **B165163**

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This guide provides technical support for the safe disposal and waste management of **1,1,1-Trichloroacetone** (also known as 1,1,1-trichloropropan-2-one) residues. It is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

**Q1:** What is **1,1,1-Trichloroacetone** and what are its primary hazards?

**A1:** **1,1,1-Trichloroacetone** (CAS No. 918-00-3) is a colorless, combustible liquid analogue of acetone with a pungent odor.<sup>[1][2]</sup> It is commonly used as a solvent and a reagent in organic synthesis.<sup>[1]</sup> The primary hazards associated with this chemical are that it can cause serious skin and eye irritation and may cause respiratory irritation.<sup>[3][4]</sup> When heated to decomposition, it can emit toxic chlorine vapors.<sup>[5]</sup>

**Q2:** What personal protective equipment (PPE) is required when handling **1,1,1-Trichloroacetone** waste?

**A2:** When handling **1,1,1-Trichloroacetone**, you must wear appropriate PPE to prevent exposure. This includes:

- Eye Protection: Chemical splash goggles.<sup>[6]</sup>
- Skin Protection: A laboratory coat and nitrile gloves.<sup>[6][7]</sup> Note that some halogenated solvents have poor compatibility with nitrile gloves, so double-gloving may be appropriate for

extended handling.[7]

- Footwear: Closed-toe shoes are required at all times.[6] All handling of open containers should be conducted in a properly functioning chemical fume hood or a well-ventilated area.[8]

Q3: How should I collect and store **1,1,1-Trichloroacetone** waste in the lab?

A3: **1,1,1-Trichloroacetone** is a halogenated hydrocarbon and must be disposed of as hazardous waste.[6][8]

- Segregation: Always collect halogenated waste in a dedicated, separate container labeled "Halogenated Organic Waste".[6][8] Keeping halogenated and non-halogenated solvent wastes separate can significantly reduce disposal costs.[9]
- Container: Use a compatible container, such as a polyethylene carboy, provided by your institution's environmental health and safety (EH&S) department.[7] Do not use metal cans, as halogenated solvents can degrade to form acids that corrode metal.[7]
- Labeling: Clearly label the waste container with a hazardous waste tag as soon as the first drop of waste is added.[9]
- Storage: Keep the waste container tightly closed when not in use and store it in a designated satellite accumulation area, such as a cabinet under the fume hood.[7][9][10] The storage area should be cool, dry, well-ventilated, and away from heat or ignition sources.[7][11]

Q4: Can I dispose of small amounts of **1,1,1-Trichloroacetone** down the drain?

A4: No. Under no circumstances should **1,1,1-Trichloroacetone** or any other organic solvent be disposed of down the laboratory drain.[6][7][10] This is strictly prohibited as it can lead to environmental contamination and damage to plumbing systems. Discharge into the environment must be avoided.[10]

Q5: What is the ultimate disposal method for **1,1,1-Trichloroacetone** waste?

A5: The recommended method for the ultimate disposal of **1,1,1-Trichloroacetone** is controlled incineration at a licensed chemical destruction facility.[10] These facilities are

equipped with flue gas scrubbers to manage hazardous decomposition products.[10][12] All disposal must conform to local, state, and federal environmental and public health regulations. [1][3]

## Troubleshooting Guide

Problem: I have accidentally mixed **1,1,1-Trichloroacetone** waste with non-halogenated solvent waste.

- Solution: Do not add any more waste to the container. Cap it securely. Label the container clearly, listing all known constituents and their estimated percentages. For example: "Mixed Halogenated and Non-Halogenated Waste" and list the contents (e.g., "**1,1,1-Trichloroacetone** ~20%, Acetone ~80%"). Contact your institution's EH&S department for guidance and to arrange for a special pickup. Mixing waste streams can complicate the disposal process and increase costs.[9]

Problem: A small spill of **1,1,1-Trichloroacetone** has occurred in the fume hood.

- Solution:
  - Ensure the fume hood sash is in the appropriate position and the ventilation is running.
  - Remove all sources of ignition from the area.[10]
  - Wearing your standard PPE (lab coat, goggles, gloves), contain and absorb the spill with an inert material like sand, diatomite, or a chemical absorbent pad.[4]
  - Using spark-proof tools, carefully collect the absorbed material and place it into a sealed bag or container.[10]
  - Label the container as "Spill Debris containing **1,1,1-Trichloroacetone**" and dispose of it as hazardous waste through your EH&S department.[9]

Problem: The identity of a chlorinated solvent waste container is unknown.

- Solution: Do not attempt to guess the contents. Treat the container as hazardous waste of unknown identity. Label it clearly as "Caution: Unknown Halogenated Organic Waste." Do not mix it with any other waste stream. Contact your EH&S department immediately. They can

provide guidance on proper handling and may need to perform an analysis before arranging for disposal.

## Data Presentation

Table 1: Properties of **1,1,1-Trichloroacetone**

Property	Value	Reference
Chemical Formula	<chem>C3H3Cl3O</chem>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	161.41 g/mol	<a href="#">[3]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[2]</a>
Odor	Sweet, sharp, pungent	<a href="#">[1]</a> <a href="#">[13]</a>
Boiling Point	134 °C (273 °F)	<a href="#">[2]</a>
Flash Point	64 °C	
Density	~1.4 g/cm³	<a href="#">[2]</a>
Solubility in Water	Soluble / Slightly soluble	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

### Protocol: Standard Procedure for Collection and Disposal of Halogenated Waste

1. Objective: To safely collect and manage liquid waste containing **1,1,1-Trichloroacetone** and other halogenated organic compounds for proper disposal.

2. Materials:

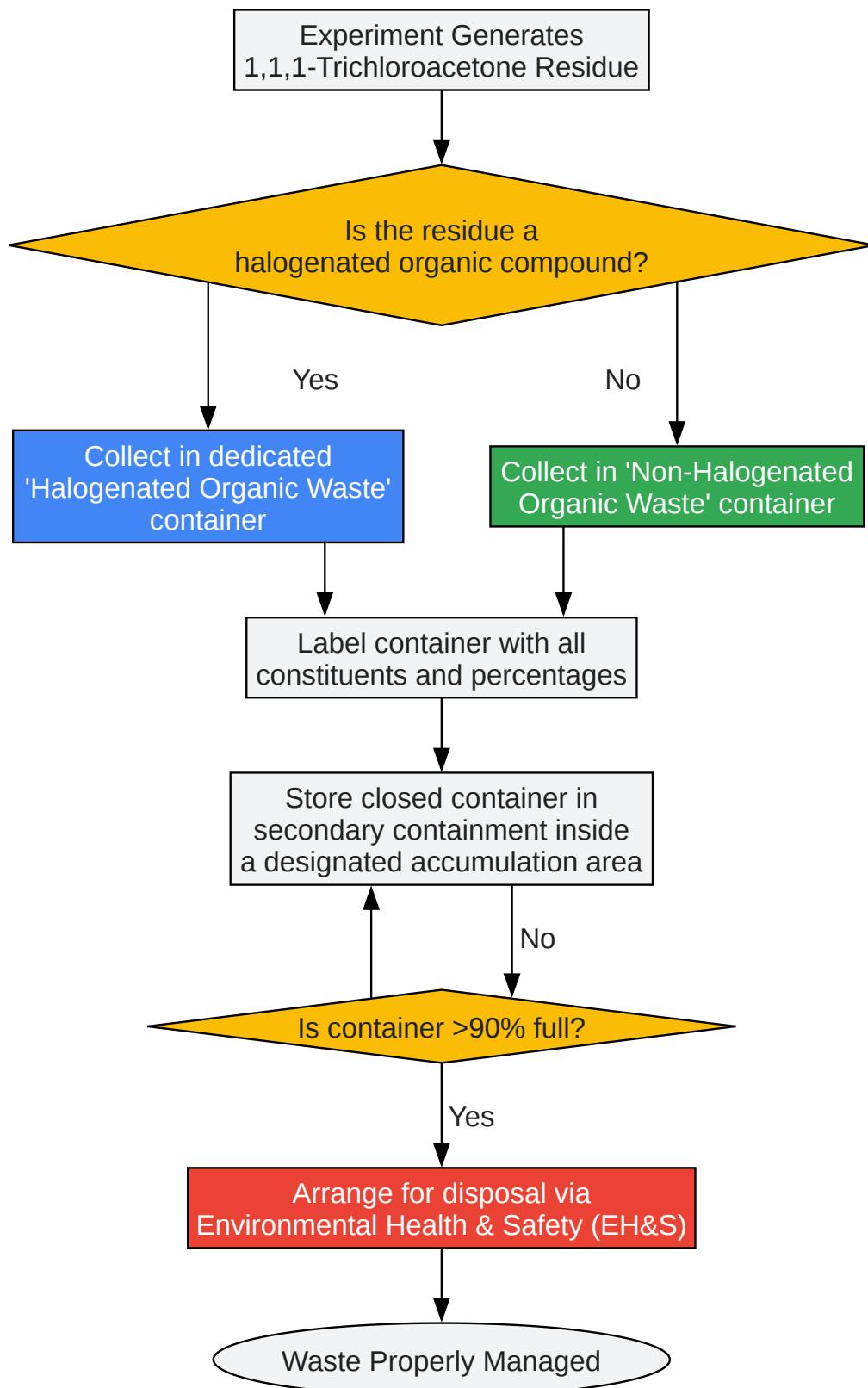
- Designated "Halogenated Organic Waste" container (e.g., 4L polyethylene bottle).[\[9\]](#)
- Hazardous waste tag.
- Secondary containment bin.[\[7\]](#)
- Funnel appropriate for the waste container.

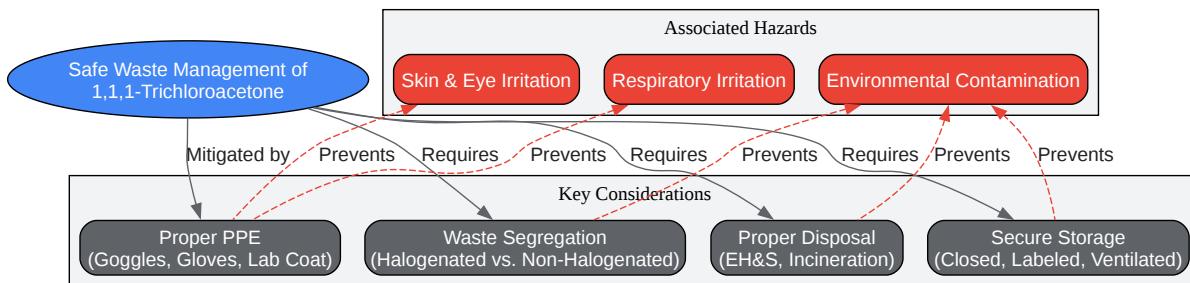
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves.

### 3. Procedure:

- Preparation: Before starting any experiment that will generate waste, designate a satellite accumulation area, typically inside a chemical fume hood. Place a labeled, empty halogenated waste container inside a secondary containment bin in this area.
- Labeling: Affix a hazardous waste tag to the container. Fill out all required generator information. As waste is added, list the chemical name and approximate concentration of each constituent.[\[9\]](#)
- Waste Addition:
  - Perform all waste transfers inside a chemical fume hood.
  - Use a funnel to carefully pour the **1,1,1-Trichloroacetone** residues from your experimental apparatus into the waste container. Avoid splashing.
  - Do not fill the container beyond 90% capacity to allow for vapor expansion.
- Closure: After adding waste, remove the funnel and securely close the container with its cap. The container must remain closed at all times except when waste is being added.[\[9\]](#)
- Storage: Keep the closed container in its secondary containment within the designated satellite accumulation area.
- Disposal Request: When the container is full (no more than 90%), or if the experiment is complete, submit a chemical waste collection request to your institution's EH&S department according to their specific procedures.[\[9\]](#)

## Visualizations





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## References

- 1. Page loading... [guidechem.com]
- 2. 1,1,1-Trichloroacetone - Wikipedia [en.wikipedia.org]
- 3. 1,1,1-Trichloropropanone | C3H3Cl3O | CID 13514 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. bg.cpachem.com [bg.cpachem.com]
- 5. 1,1,1-TRICHLOROACETONE | 918-00-3 [chemicalbook.com]
- 6. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 7. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 8. scienceready.com.au [scienceready.com.au]
- 9. campusoperations.temple.edu [campusoperations.temple.edu]

- 10. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- 11. 1,1,1-Trichloroacetone | 918-00-3 | TCI (Shanghai) Development Co., Ltd. [tcichemicals.com]
- 12. [atsdr.cdc.gov](http://atsdr.cdc.gov) [atsdr.cdc.gov]
- 13. [odh.ohio.gov](http://odh.ohio.gov) [odh.ohio.gov]
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